

Unveiling the Biological Activity of 11-O-Methylpseurotin A: A Technical Guide

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

Cat. No.: B15609503

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Introduction

11-O-Methylpseurotin A is a fungal secondary metabolite belonging to the pseurotin family of natural products, characterized by a distinctive spirocyclic γ -lactam core. First isolated from fungi of the *Aspergillus* genus, this compound has attracted scientific interest due to its specific biological activity. This technical guide provides a comprehensive overview of the known biological effects of **11-O-Methylpseurotin A**, with a focus on its primary mechanism of action, relevant signaling pathways, and detailed experimental protocols for its evaluation. The information is intended to serve as a foundational resource for researchers investigating its therapeutic potential.

Biological Activity of 11-O-Methylpseurotin A

The primary and most distinctly reported biological activity of **11-O-Methylpseurotin A** is its selective inhibition of a *Saccharomyces cerevisiae* (budding yeast) strain harboring a deletion of the HOF1 gene (*hof1 Δ*)[1][2]. Hof1 (Homolog of Fifteen) is a crucial protein involved in the regulation of mitosis and cytokinesis, the final stage of cell division[1]. This specific activity points towards a potential mechanism of action centered on cell cycle control.

In contrast to its specific in vitro activity in yeast, preliminary in vivo screenings have shown **11-O-Methylpseurotin A** to be inactive in a larval zebrafish model designed to assess antiseizure activity[1]. Comprehensive data regarding a broad-spectrum antifungal or cytotoxic activity profile is not extensively documented in peer-reviewed literature, which distinguishes it from some of its more studied parent compounds like Pseurotin A[2]. While related pseurotins have demonstrated anti-inflammatory and anti-cancer properties, these have not yet been substantively reported for **11-O-Methylpseurotin A**.

Quantitative Data Presentation

Publicly available quantitative data, such as Minimum Inhibitory Concentration (MIC) or half-maximal inhibitory concentration (IC50) values for the activity of **11-O-Methylpseurotin A** against the *Saccharomyces cerevisiae* hof1Δ strain, are limited in the current literature. The primary reports characterize the activity as "selective inhibition" without providing specific potency metrics.

Compound	Assay	Organism/Model	Result
11-O-Methylpseurotin A	Selective Inhibition / Survival Assay	<i>Saccharomyces cerevisiae</i> (hof1Δ strain)	Selectively inhibits growth and decreases survival[2][3]. Quantitative data (e.g., MIC, IC50) is not publicly available.
11-O-Methylpseurotin A	Antiseizure Activity	Larval Zebrafish (Pentylenetetrazole-induced seizure model)	Inactive at tested concentrations[1].

Signaling Pathways

The Hof1-Mediated Cytokinesis Pathway in *S. cerevisiae*

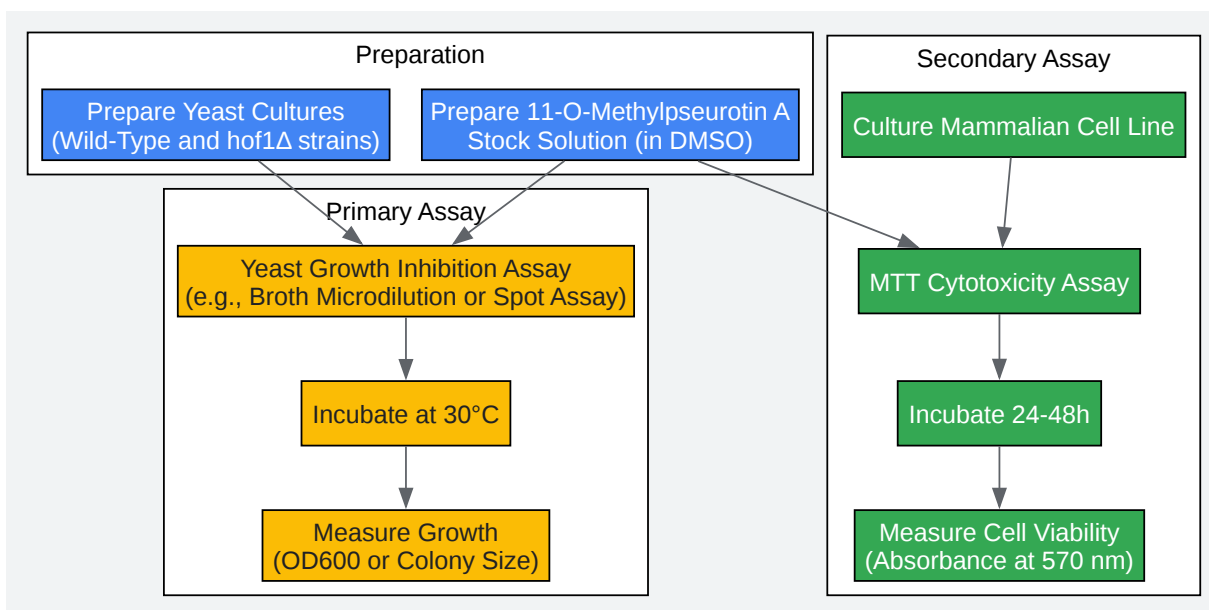
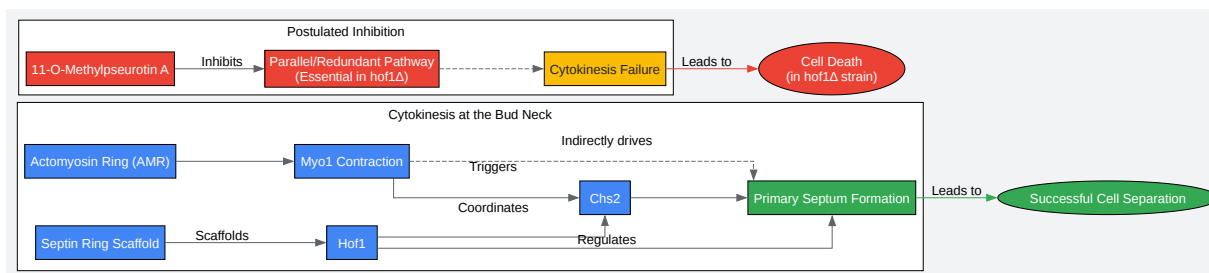
The most well-defined pathway associated with **11-O-Methylpseurotin A**'s activity is the Hof1-mediated regulation of cytokinesis in budding yeast. Hof1 is an F-BAR domain-containing

protein that plays a pivotal role in coordinating the contraction of the actomyosin ring with the formation of the primary septum, which ultimately divides the mother and daughter cells.

Hof1's function involves a complex interplay with several other key proteins at the bud neck:

- **Septins:** A family of GTP-binding proteins that form a ring at the bud neck and serve as a scaffold for many proteins involved in cytokinesis. Hof1 localization to the bud neck is dependent on septins.
- **Myo1:** The type-II myosin heavy chain, a core component of the contractile actomyosin ring.
- **Chs2 (Chitin Synthase 2):** The enzyme responsible for synthesizing the primary septum. Hof1 is thought to help couple actomyosin ring constriction to the activity of Chs2.

The selective lethality of **11-O-Methylpseurotin A** in a *hof1Δ* strain suggests that the compound may target a parallel or redundant pathway that becomes essential for survival when Hof1 is absent. In the absence of Hof1, the cell becomes hypersensitive to the inhibitory effects of the compound on this alternative pathway, leading to failed cytokinesis and cell death.



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References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. bio-fermen.bocsci.com \[bio-fermen.bocsci.com\]](#)
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